

An In-depth Technical Guide to 1-Phenethyl-4-propionyloxypiperidine

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Compound of Interest

Compound Name: 1-Phenethyl-4-propionyloxypiperidine

CAS No.: 1462260-87-2

Cat. No.: B16369352

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Phenethyl-4-propionyloxypiperidine, also known by synonyms such as 1-P-4-POP and 1-Phenethylpiperidin-4-yl propionate, is an analytical reference standard structurally related to potent synthetic opioids.[1] It is primarily recognized as a byproduct in the synthesis of fentanyl, a powerful opioid analgesic.[1] Due to its association with illicit fentanyl production, this compound is of significant interest to forensic chemists, toxicologists, and law enforcement agencies. Its pharmacological profile is not extensively characterized in publicly available literature, necessitating further research to fully understand its potential biological activity. This guide provides a comprehensive overview of the available technical information on **1-Phenethyl-4-propionyloxypiperidine**, including its chemical properties, analytical data, and the experimental protocols that would be employed for its synthesis and pharmacological characterization.

Chemical and Physical Properties

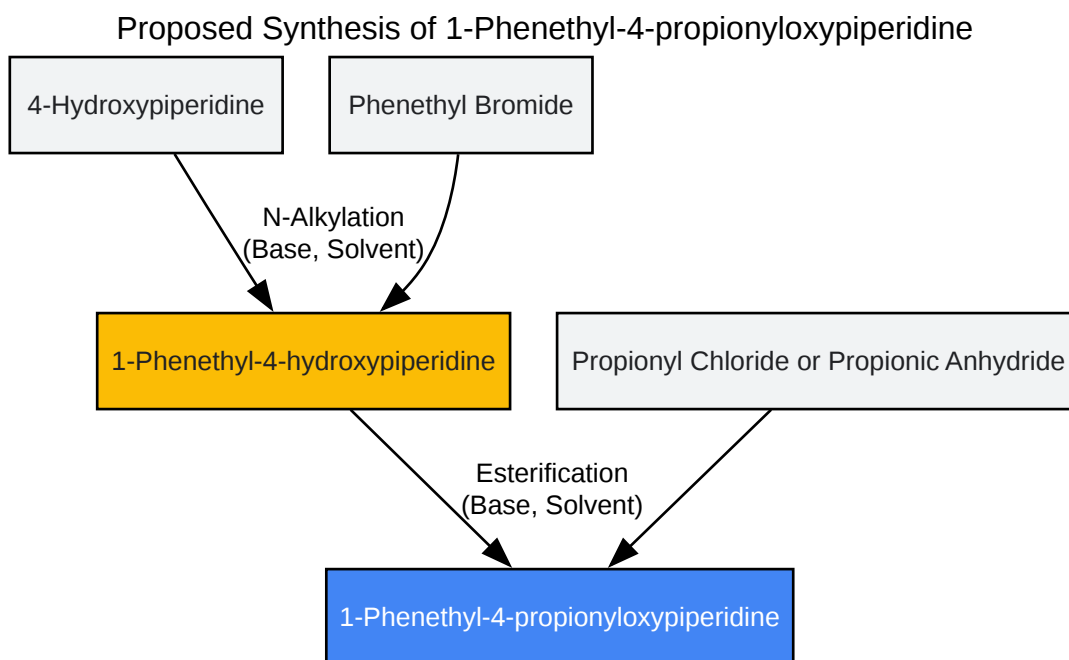
A summary of the key chemical and physical properties of **1-Phenethyl-4-propionyloxypiperidine** is presented in the table below. This data is essential for its identification, handling, and use in experimental settings.

Property	Value	Reference
IUPAC Name	[1-(2-phenylethyl)piperidin-4-yl] propanoate	
Synonyms	1-P-4-POP, 1-Phenethylpiperidin-4-yl propionate	[1]
CAS Number	1462260-87-2	[1]
Molecular Formula	C ₁₆ H ₂₃ NO ₂	[1]
Molecular Weight	261.4 g/mol	[1]
Appearance	Solid (commercially available as a solution)	
Purity	≥98% (as a reference standard)	[1]
Solubility	Soluble in methanol	[1]
Storage	-20°C	[1]

Synthesis

While **1-Phenethyl-4-propionyloxypiperidine** is a known byproduct of fentanyl synthesis, a specific and detailed experimental protocol for its targeted synthesis is not readily available in peer-reviewed literature. However, its structure suggests a straightforward synthesis from commercially available precursors. The logical synthetic route would involve two main steps: the N-alkylation of 4-hydroxypiperidine followed by esterification of the hydroxyl group.

Proposed Synthetic Pathway



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Caption: Proposed two-step synthesis of **1-Phenethyl-4-propionyloxypiperidine**.

Experimental Protocol: Synthesis of 1-Phenethyl-4-hydroxypiperidine (Intermediate)

This protocol is adapted from general procedures for the N-alkylation of piperidines.

- **Reaction Setup:** To a solution of 4-hydroxypiperidine (1.0 eq) in a suitable aprotic solvent (e.g., acetonitrile or dimethylformamide) is added a non-nucleophilic base (e.g., potassium carbonate or triethylamine, 2-3 eq).
- **Addition of Alkylating Agent:** Phenethyl bromide (1.1 eq) is added dropwise to the stirred reaction mixture at room temperature.
- **Reaction Conditions:** The reaction mixture is heated to reflux and stirred for 12-24 hours, with reaction progress monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature, and the inorganic salts are removed by filtration. The solvent is evaporated under reduced pressure.

- Purification: The crude product is purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure 1-phenethyl-4-hydroxypiperidine.

Experimental Protocol: Synthesis of 1-Phenethyl-4-propionyloxypiperidine

This protocol describes the esterification of the intermediate alcohol.

- Reaction Setup: To a solution of 1-phenethyl-4-hydroxypiperidine (1.0 eq) in a dry aprotic solvent (e.g., dichloromethane or tetrahydrofuran) under an inert atmosphere (e.g., nitrogen or argon) is added a non-nucleophilic base (e.g., triethylamine or pyridine, 1.5 eq). The mixture is cooled to 0°C.
- Addition of Acylating Agent: Propionyl chloride or propionic anhydride (1.2 eq) is added dropwise to the stirred reaction mixture.
- Reaction Conditions: The reaction is allowed to warm to room temperature and stirred for 4-12 hours. Reaction progress is monitored by TLC or GC-MS.
- Work-up: The reaction is quenched by the slow addition of water or a saturated aqueous solution of sodium bicarbonate. The organic layer is separated, and the aqueous layer is extracted with the same organic solvent. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and filtered.
- Purification: The solvent is removed under reduced pressure, and the resulting crude product is purified by column chromatography on silica gel to afford the final product, **1-phenethyl-4-propionyloxypiperidine**.

Analytical Data

Comprehensive analytical characterization is crucial for the unambiguous identification of **1-Phenethyl-4-propionyloxypiperidine**. Below is a summary of expected and reported analytical data.

Analytical Technique	Key Findings/Data
Gas Chromatography-Mass Spectrometry (GC-MS)	Expected to show a molecular ion peak (M+) at m/z 261, with characteristic fragmentation patterns including the loss of the propionyloxy group and fragmentation of the piperidine ring and phenethyl side chain.
Nuclear Magnetic Resonance (NMR) Spectroscopy	¹ H NMR: Signals corresponding to the aromatic protons of the phenethyl group, the aliphatic protons of the piperidine ring and phenethyl chain, and the ethyl protons of the propionyl group. ¹³ C NMR: Resonances for the aromatic carbons, the carbons of the piperidine ring, the aliphatic carbons of the phenethyl group, and the carbonyl and ethyl carbons of the propionyl group.
Infrared (IR) Spectroscopy	A strong absorption band characteristic of the ester carbonyl group (C=O) is expected around 1730-1750 cm ⁻¹ . C-H stretching and bending vibrations for the aromatic and aliphatic portions of the molecule will also be present.

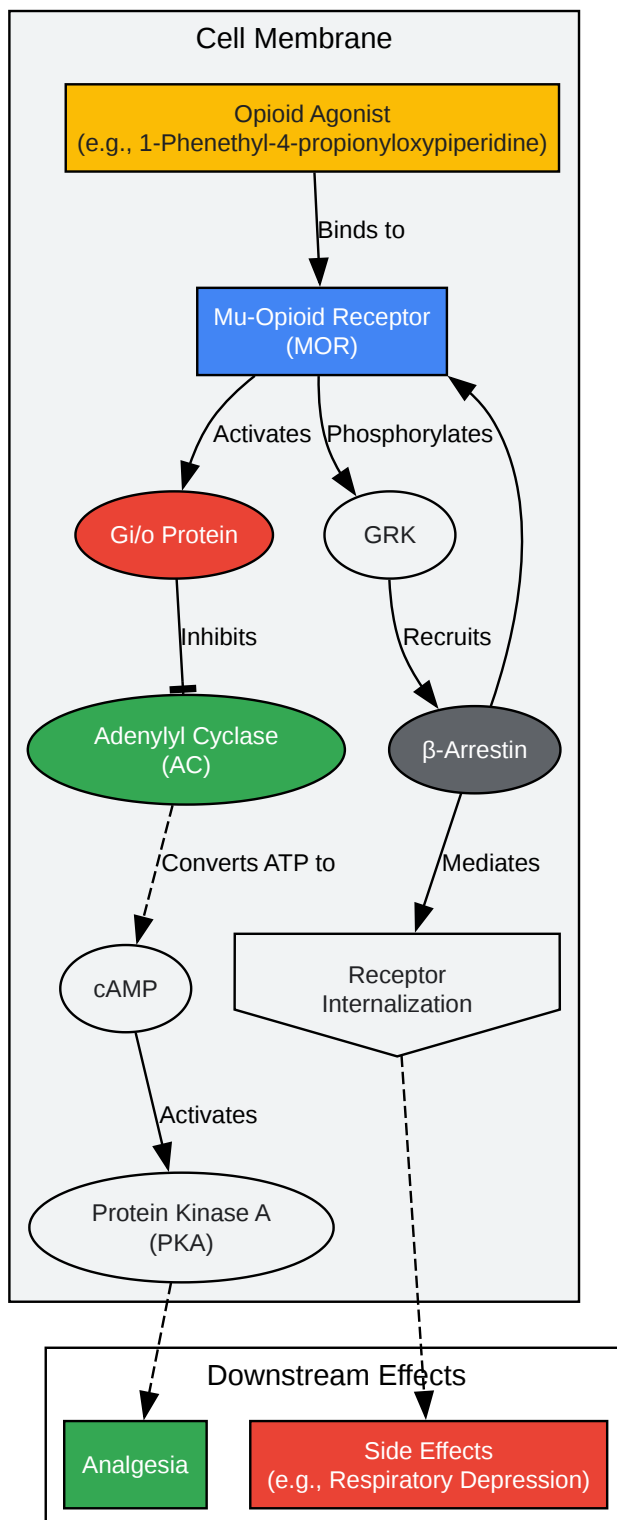
Pharmacological Profile

The pharmacological activity of **1-Phenethyl-4-propionyloxypiperidine** has not been extensively reported in the scientific literature. However, its structural similarity to fentanyl suggests that it may possess activity at opioid receptors, particularly the mu-opioid receptor (MOR). A thorough pharmacological evaluation would be necessary to determine its binding affinity, functional activity, and potential for producing opioid-like effects.

Opioid Receptor Signaling Pathways

Opioid receptors, including the mu-opioid receptor, are G protein-coupled receptors (GPCRs). Upon activation by an agonist, they initiate a cascade of intracellular signaling events. The two primary pathways are the G protein-dependent pathway and the β -arrestin-dependent pathway.

Generalized Mu-Opioid Receptor Signaling Pathways

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Caption: Generalized signaling pathways of the mu-opioid receptor.

G Protein-Dependent Signaling: Activation of the mu-opioid receptor leads to the coupling of inhibitory G proteins (Gi/o). This inhibits the enzyme adenylyl cyclase, resulting in decreased intracellular levels of cyclic AMP (cAMP).[2] The reduction in cAMP leads to decreased activity of protein kinase A (PKA), which is thought to be a primary mechanism for the analgesic effects of opioids.

β -Arrestin-Dependent Signaling: Following agonist binding and G protein activation, the receptor is phosphorylated by G protein-coupled receptor kinases (GRKs). This phosphorylation promotes the recruitment of β -arrestin proteins to the receptor. β -arrestin binding uncouples the receptor from G proteins, leading to desensitization, and also mediates receptor internalization. The β -arrestin pathway is implicated in some of the adverse effects of opioids, such as tolerance and respiratory depression.[3]

Experimental Protocols for Pharmacological Characterization

To determine the pharmacological profile of **1-Phenethyl-4-propionyloxypiperidine**, a series of in vitro assays would be conducted.

This assay is used to determine the binding affinity (K_i) of the compound for opioid receptors.

- Materials:
 - Cell membranes prepared from cells expressing the human mu-opioid receptor (hMOR).
 - A radiolabeled opioid ligand (e.g., [3 H]-DAMGO or [3 H]-diprenorphine).
 - Test compound (**1-Phenethyl-4-propionyloxypiperidine**) at various concentrations.
 - Incubation buffer (e.g., Tris-HCl buffer).
 - Non-specific binding control (e.g., naloxone).
 - Glass fiber filters.
 - Scintillation counter.

- Protocol:
 - Cell membranes are incubated with the radioligand and varying concentrations of the test compound.
 - The mixture is incubated to allow for binding to reach equilibrium.
 - The bound and free radioligand are separated by rapid filtration through glass fiber filters.
 - The amount of radioactivity trapped on the filters is quantified using a scintillation counter.
 - The concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC_{50}) is determined.
 - The IC_{50} value is converted to the inhibition constant (K_i) using the Cheng-Prusoff equation.

This assay measures the ability of the compound to act as an agonist or antagonist at the mu-opioid receptor by quantifying its effect on cAMP levels.

- Materials:
 - Whole cells expressing the human mu-opioid receptor (e.g., HEK293 or CHO cells).
 - Forskolin (to stimulate adenylyl cyclase and increase basal cAMP levels).
 - Test compound at various concentrations.
 - A known MOR agonist (e.g., DAMGO) for antagonist testing.
 - cAMP detection kit (e.g., HTRF, ELISA, or LANCE).
- Protocol (Agonist Mode):
 - Cells are pre-treated with forskolin.
 - The cells are then treated with varying concentrations of the test compound.

- After incubation, the cells are lysed, and the intracellular cAMP concentration is measured using a detection kit.
- The concentration-response curve is plotted to determine the EC₅₀ (concentration for 50% of maximal effect) and Emax (maximal effect) of the compound.

This assay assesses the ability of the compound to promote the interaction between the mu-opioid receptor and β -arrestin.

- Materials:
 - Cells engineered to express the mu-opioid receptor fused to a reporter fragment and β -arrestin fused to a complementary reporter fragment (e.g., PathHunter® or Tango™ assay systems).
 - Test compound at various concentrations.
 - Substrate for the reporter enzyme.
 - Luminometer or fluorometer.
- Protocol:
 - The engineered cells are treated with varying concentrations of the test compound.
 - Upon agonist-induced receptor activation and phosphorylation, β -arrestin is recruited to the receptor, bringing the two reporter fragments into proximity and generating a measurable signal (e.g., luminescence or fluorescence).
 - The signal is quantified, and a concentration-response curve is generated to determine the EC₅₀ and Emax for β -arrestin recruitment.

Quantitative Data

As of the date of this guide, there is no publicly available quantitative pharmacological data (e.g., Ki, EC₅₀, Emax) for **1-Phenethyl-4-propionyloxypiperidine** at any opioid receptor. The tables below are provided as templates for how such data would be presented once it becomes available through the experimental protocols described above.

Table 6.1: Opioid Receptor Binding Affinities (K_i) of **1-Phenethyl-4-propionyloxypiperidine**

Receptor	K _i (nM)
Mu (μ)	Data not available
Delta (δ)	Data not available
Kappa (κ)	Data not available

Table 6.2: In Vitro Functional Activity of **1-Phenethyl-4-propionyloxypiperidine** at the Mu-Opioid Receptor

Assay	EC ₅₀ (nM)	E _{max} (% of control agonist)
cAMP Inhibition	Data not available	Data not available
β-Arrestin Recruitment	Data not available	Data not available

Conclusion

1-Phenethyl-4-propionyloxypiperidine is a compound of forensic and pharmacological interest due to its structural relationship to fentanyl and its presence as a byproduct in illicit fentanyl synthesis. While its chemical properties are documented, and analytical methods for its identification are established, a significant gap exists in the understanding of its pharmacological profile. The experimental protocols outlined in this guide provide a framework for the synthesis and comprehensive in vitro characterization of this compound. Future research focused on determining its opioid receptor binding affinities and functional activities is crucial to fully assess its potential biological effects and its significance in the context of the ongoing opioid crisis. Such data will be invaluable to researchers, clinicians, and public health officials.

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